

An In-depth Technical Guide to the Physical Properties of N,N-Diethylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Diethylacetamide*

Cat. No.: B146632

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **N,N-Diethylacetamide**. The information is presented to support research and development activities, offering readily accessible data and standardized experimental protocols.

Physical Properties of N,N-Diethylacetamide

N,N-Diethylacetamide is a colorless to slightly yellow, transparent liquid with a faint odor.^{[1][2]} It is a versatile aprotic solvent with notable solvating power, making it valuable in various laboratory and industrial applications, including pharmaceutical synthesis.^[2]

The following table summarizes the key physical properties of **N,N-Diethylacetamide**, compiled from various sources. This allows for easy comparison of reported values.

Property	Value	Conditions	Source(s)
Molecular Formula	C ₆ H ₁₃ NO	[2][3]	[2][3][5][6][7][8]
Molecular Weight	115.17 g/mol	[2][4][5]	
Boiling Point	182 - 186 °C	1013 hPa	
185.5 °C	[1]		
186 °C	[9]		
Melting Point	< 20 °C	[1][4]	
-38 °C	[2]		
Density	0.908 g/cm ³	[3]	
0.925 g/cm ³	@ 25 °C	[2][7][8]	
0.9130 g/cm ³	@ 17 °C	[1]	
0.91 g/cm ³	@ 20 °C	[5]	[3][5][7][10]
0.92 g/mL	[6]		
0.904 g/mL	[9]		
Solubility	Soluble in water, alcohol	[1][7]	
Miscible with water and most organic solvents	[2]		
Soluble in all proportions in ether, acetone, benzene	[1]		
53.5 g/L	[3][10]		
Vapor Pressure	1.2 hPa	@ 25 °C	
0.89 mmHg	[1]		
2 mmHg	@ 35 °C	[1][4]	

Refractive Index	1.4374	@ 17.4 °C	[1]
1.438 - 1.44	[4]		
1.4400	[6][8]		
1.4375 - 1.4415	@ 20 °C	[11]	
Flash Point	76 °C	Closed cup	[3][5]
70.6 °C	Closed cup	[2]	
70 °C	[4]		
170 °F (76.7 °C)	[1]		
logP (Octanol/Water Partition Coefficient)	0.34	[1]	

Experimental Protocols for Determination of Physical Properties

The following are detailed, generalized methodologies for determining the key physical properties of liquid compounds like **N,N-Diethylacetamide**. These protocols are based on standard laboratory practices.

This method is suitable for small sample volumes.[12]

Apparatus:

- Thiele tube or melting point apparatus (e.g., MelTemp)[12][13]
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube, sealed at one end
- Heat source (e.g., Bunsen burner or hot plate)[14]

- Mineral oil or other suitable heating bath fluid[14]

Procedure:

- Fill the small test tube to about half-full with **N,N-Diethylacetamide**. [15]
- Place the capillary tube, with its sealed end up, into the test tube containing the sample. [15] [16]
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb. [15] [16]
- Insert the assembly into the Thiele tube containing mineral oil, ensuring the heat-transfer fluid is above the level of the sample. [15] [16]
- Gently heat the side arm of the Thiele tube. [16]
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. [16]
- Continue heating until a continuous and rapid stream of bubbles is observed. [16]
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. [16] Record this temperature.

As **N,N-Diethylacetamide** has a melting point below room temperature, a specialized low-temperature apparatus is required. The general principle using a standard melting point apparatus for solids is described here for context.

Apparatus:

- Melting point apparatus (e.g., MelTemp or Fisher-Johns) [17]
- Capillary tubes (sealed at one end) [18]

Procedure:

- Ensure the sample of **N,N-Diethylacetamide** is completely solid by cooling it significantly below its expected melting point.
- Finely powder the solid sample.
- Pack a small amount of the powdered sample into the bottom of a capillary tube to a height of about 2-3 mm.[\[17\]](#)
- Place the capillary tube into the heating block of the melting point apparatus.[\[18\]](#)
- Heat the block rapidly to a temperature about 15-20°C below the expected melting point, then reduce the heating rate to 1-2°C per minute.[\[18\]](#)
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[\[18\]](#) For a pure compound, this range should be narrow.[\[13\]](#)

Apparatus:

- Pycnometer (for high precision) or a graduated cylinder[\[19\]](#)
- Analytical balance

Procedure:

- Measure and record the mass of a clean, dry pycnometer or graduated cylinder.[\[20\]](#)
- Fill the container with a known volume of **N,N-Diethylacetamide**. If using a graduated cylinder, carefully read the volume from the bottom of the meniscus.[\[20\]](#) A pycnometer is filled to a specific, calibrated volume.
- Measure and record the combined mass of the container and the liquid.[\[20\]](#)
- Calculate the mass of the liquid by subtracting the mass of the empty container.[\[20\]](#)
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

- It is recommended to perform multiple measurements and average the results to improve accuracy.[19] The temperature at which the measurement is made should be recorded as density is temperature-dependent.[19]

Apparatus:

- Test tubes
- Vortex mixer (optional)
- Selection of solvents (e.g., water, ethanol, ether, acetone, benzene)

Procedure:

- Place a small, measured amount of **N,N-Diethylacetamide** (e.g., 0.1 mL) into a test tube.
- Add a small volume of the solvent to be tested (e.g., 1 mL).
- Agitate the mixture, for instance, by using a vortex mixer, to ensure thorough mixing.
- Observe the mixture for any signs of insolubility, such as cloudiness, phase separation, or the presence of undissolved droplets.
- If the sample dissolves completely, it is considered soluble. The process can be repeated with increasing concentrations to determine the extent of solubility. Miscibility is often determined by observing if the two liquids form a single phase in all proportions.

Apparatus:

- Refractometer (e.g., Abbe refractometer)
- Constant temperature water bath

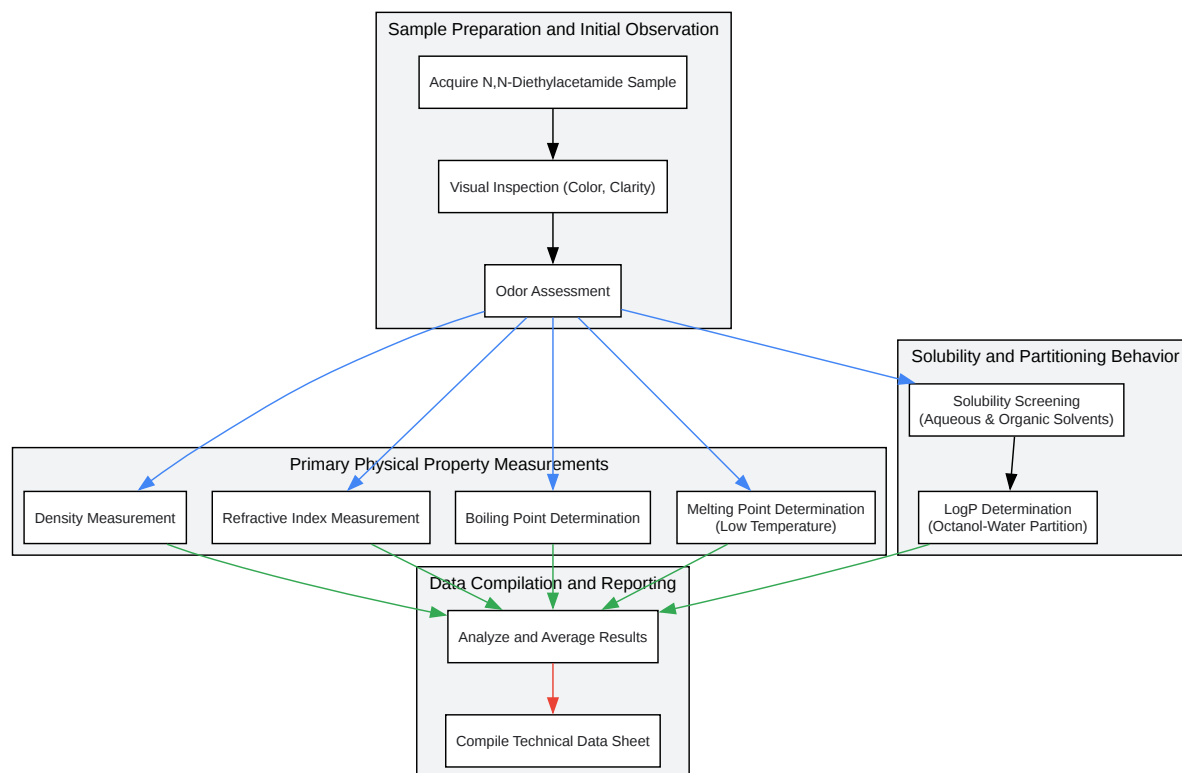
Procedure:

- Calibrate the refractometer using a standard substance with a known refractive index, such as distilled water.

- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of **N,N-Diethylacetamide** onto the prism.
- Close the prism and allow the sample to reach thermal equilibrium. It is crucial to control the temperature, as the refractive index is temperature-dependent.
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index from the scale. Record the temperature at which the measurement was taken.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of a liquid sample such as **N,N-Diethylacetamide**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Determination of **N,N-Diethylacetamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N-Diethylacetamide | C₆H₁₃NO | CID 12703 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tuodaindus.com [tuodaindus.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. Page loading... [guidechem.com]
- 5. N,N-Diethylacetamide for synthesis 685-91-6 [sigmaaldrich.com]
- 6. chemsynthesis.com [chemsynthesis.com]
- 7. N,N-Diethylacetamide [chembk.com]
- 8. N,N-Diethylacetamide 97 685-91-6 [sigmaaldrich.com]
- 9. N,N-diethylacetamide [stenutz.eu]
- 10. N,N-Diethylacetamide CAS 685-91-6 | 803214 [merckmillipore.com]
- 11. N,N-Diethylacetamide, 99% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 12. phillysim.org [phillysim.org]
- 13. chem.ucalgary.ca [chem.ucalgary.ca]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 17. Determination of Melting Point [wiredchemist.com]
- 18. chem.libretexts.org [chem.libretexts.org]
- 19. matestlabs.com [matestlabs.com]
- 20. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of N,N-Diethylacetamide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b146632#n-n-diethylacetamide-physical-properties-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com